

structure elucidation of N-(3-Chlorobenzyl)-2-methyl-2-propanamine

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Compound of Interest

Compound Name: *N-(3-Chlorobenzyl)-2-methyl-2-propanamine*

CAS No.: 893577-81-6

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An In-depth Technical Guide to the Structure Elucidation of **N-(3-Chlorobenzyl)-2-methyl-2-propanamine**

Introduction: The Analytical Imperative

In the landscape of medicinal chemistry and advanced organic synthesis, **N-(3-Chlorobenzyl)-2-methyl-2-propanamine** (Molecular Formula: $C_{11}H_{16}ClN$, Molecular Weight: approx. 197.70 g/mol) serves as a pivotal intermediate.^{[1][2]} Its value lies in its versatile structure, featuring both a sterically demanding tert-butyl group and a reactive chlorobenzyl moiety, making it a key building block for more complex molecules and potential pharmaceutical agents.^[1] The unambiguous confirmation of its molecular structure is not merely an academic exercise; it is a fundamental prerequisite for its application in any synthetic or therapeutic context. Any ambiguity, particularly regarding the positional isomerism of the chlorine atom on the aromatic ring, could lead to vastly different reactivity and biological activity.

This guide provides a comprehensive, multi-technique approach to the definitive structure elucidation of this secondary amine. We will move beyond a simple recitation of data, focusing instead on the strategic application and synergistic interpretation of modern spectroscopic methods. The core principle is one of self-validation, where evidence from each analytical technique corroborates the others to build an unassailable structural assignment.

The Postulated Structure and Synthetic Rationale

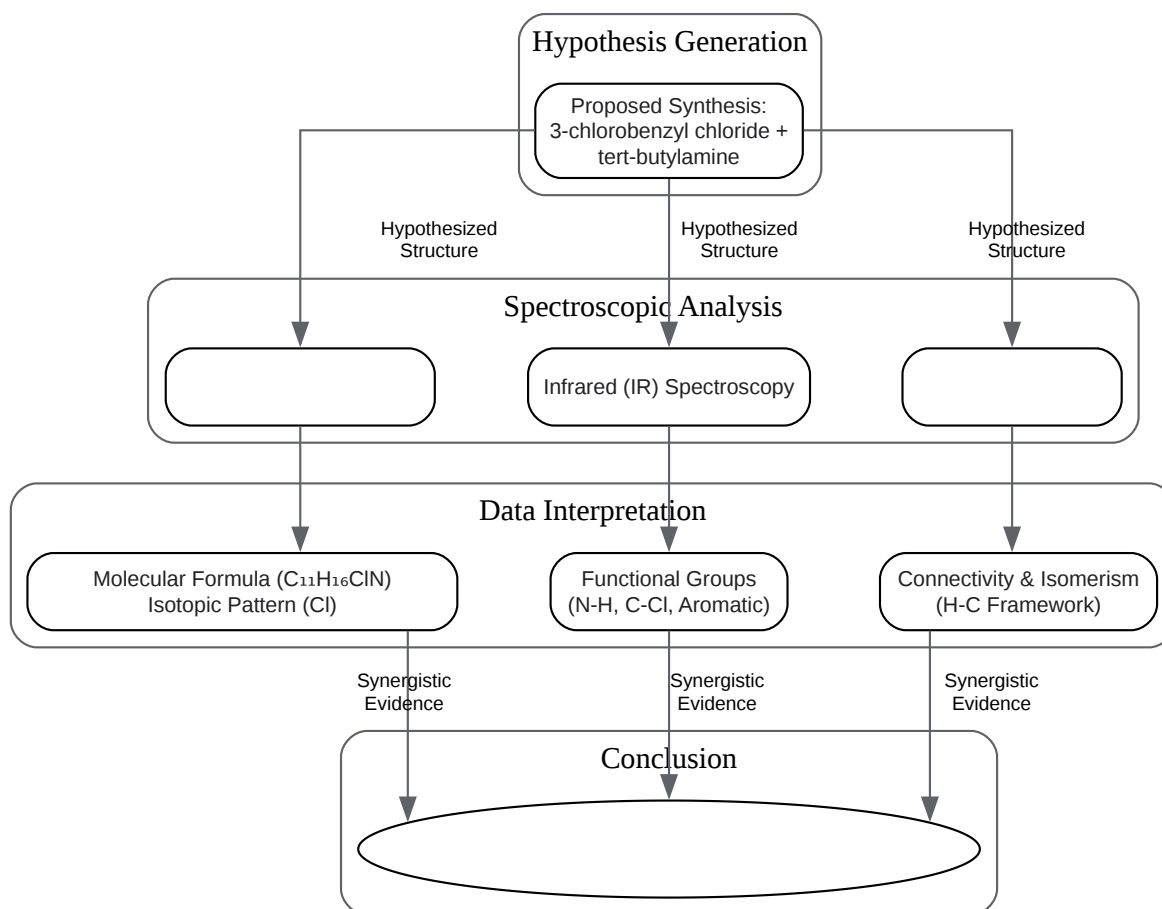
The most common and logical synthesis of **N-(3-Chlorobenzyl)-2-methyl-2-propanamine** involves a direct nucleophilic substitution reaction.^{[1][3]} This pathway provides the foundational hypothesis for our structural investigation.

- Reaction: 3-chlorobenzyl chloride reacts with 2-methyl-2-propanamine (tert-butylamine).
- Mechanism: The lone pair of electrons on the nitrogen atom of tert-butylamine acts as a nucleophile, attacking the electrophilic benzylic carbon of 3-chlorobenzyl chloride and displacing the chloride leaving group. A base, such as potassium carbonate, is typically used to neutralize the HCl formed.^{[1][3]}

This synthetic logic strongly suggests a structure comprising a tert-butyl group and a 3-chlorobenzyl group bonded to a central nitrogen atom. Our task is to prove this structure conclusively and rule out other isomers.

Overall Elucidation Strategy

A multi-faceted analytical approach is essential for unambiguous structure determination.^{[4][5]} Our strategy integrates data from Mass Spectrometry (MS) to determine molecular weight and elemental composition, Infrared (IR) Spectroscopy to identify functional groups, and Nuclear Magnetic Resonance (NMR) spectroscopy to map the precise carbon-hydrogen framework.



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Caption: Workflow for the structure elucidation of **N-(3-Chlorobenzyl)-2-methyl-2-propanamine**.

Mass Spectrometry (MS): Molecular Weight and Halogen Identification

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules. High-resolution MS (HRMS) provides a highly accurate mass measurement, allowing for the

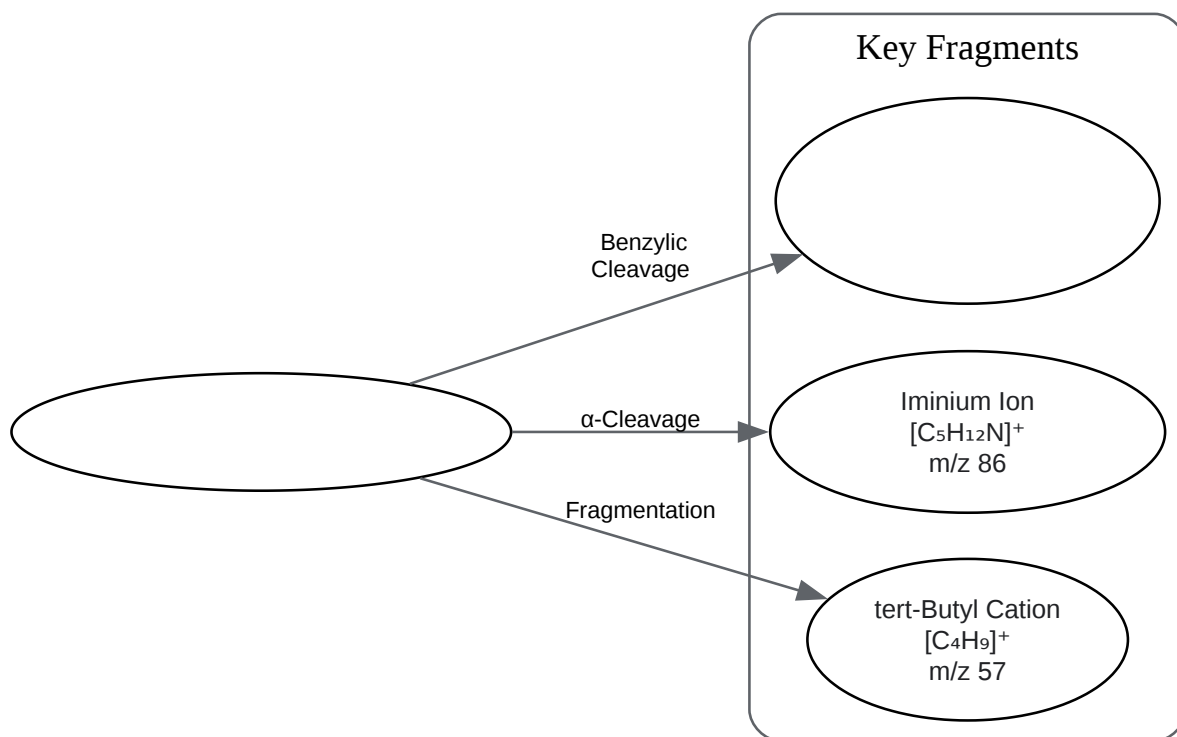
determination of the molecular formula. The presence of chlorine is definitively confirmed by its characteristic isotopic pattern.[4]

Experimental Protocol (Electron Ionization - GC/MS)

- **Sample Preparation:** A dilute solution of the analyte is prepared in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **Injection:** A small volume (typically 1 μL) is injected into a Gas Chromatograph (GC) for separation from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer and is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Analysis:** The resulting ions are separated by a mass analyzer (e.g., a quadrupole) and detected.

Data Interpretation and Expected Spectrum

- **Molecular Ion (M^+):** The molecular formula $\text{C}_{11}\text{H}_{16}\text{ClN}$ gives a monoisotopic mass of approximately 197.097 g/mol .[2] We expect to see a molecular ion peak at m/z 197.
- **Isotopic Pattern:** Chlorine has two stable isotopes, ^{35}Cl (75.8% abundance) and ^{37}Cl (24.2% abundance). This results in a characteristic signature:
 - The M^+ peak at m/z 197 corresponds to molecules containing ^{35}Cl .
 - An $M+2$ peak at m/z 199 corresponds to molecules containing ^{37}Cl .
 - The intensity ratio of the M^+ to $M+2$ peak will be approximately 3:1, providing unequivocal evidence for the presence of a single chlorine atom.
- **Key Fragmentation Pathways:** The fragmentation pattern provides structural clues by revealing the most stable carbocations and radical fragments that can be formed.



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Sources

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